

Essential Guide to the Safe Disposal of 4-Phenylisoxazol-5-ol

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Compound of Interest

Compound Name: 4-Phenylisoxazol-5-ol

Cat. No.: B096106

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is paramount for laboratory safety and environmental protection. This document provides a comprehensive guide to the safe disposal of **4-Phenylisoxazol-5-ol**, a member of the isoxazole family. Adherence to these procedures is critical to mitigate risks and ensure compliance with safety regulations.

Chemical and Physical Properties

Understanding the properties of **4-Phenylisoxazol-5-ol** and its related compounds is the first step in safe handling and disposal. The following table summarizes key data for a closely related tautomer, 5-phenylisoxazol-3-ol, and other similar isoxazole derivatives.

Property	5-phenylisoxazol-3-ol	1,4-Bis(5-phenyloxazol-2-yl)benzene	5-Methyl-3-phenylisoxazole-4-carbonyl chloride
Molecular Weight	161.16 g/mol [1]	364.39 g/mol	Not Available
Physical State	Solid	Solid	Solid[2]
Appearance	Not Available	Yellow	Beige[2]
Melting Point	Not Available	243 - 244 °C	24 - 25 °C[2]
Solubility in Water	Not Available	Insoluble	Not Available
Hazards	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.[1]	Not specified	Harmful if swallowed, Causes severe skin burns and eye damage.[2]

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with 5-phenylisoxazol-3-ol, a tautomer of **4-Phenylisoxazol-5-ol**, indicate that this compound should be handled with care. It is classified as:

- H302: Harmful if swallowed[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Given these hazards, the following personal protective equipment (PPE) is mandatory when handling **4-Phenylisoxazol-5-ol**:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[3]

- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[3]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[3]
- Respiratory Protection: In case of dust formation or inadequate ventilation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **4-Phenylisoxazol-5-ol**. This procedure is designed to minimize exposure and prevent environmental contamination.

- Containerization:
 - Ensure the waste **4-Phenylisoxazol-5-ol** is stored in a clearly labeled, tightly sealed, and compatible waste container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Labeling:
 - The waste container must be clearly labeled with the chemical name "**4-Phenylisoxazol-5-ol**" and the associated hazard symbols (e.g., harmful, irritant).
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure chemical waste storage area, away from incompatible materials such as strong oxidizing agents.[3]
 - The storage area should be cool and dry.[3]
- Waste Collection:
 - Arrange for collection by a licensed hazardous waste disposal company.
 - Provide the disposal company with the Safety Data Sheet (SDS) or a clear summary of the chemical's hazards.

- Spill Management:
 - In the event of a spill, evacuate the area if necessary.
 - Wear appropriate PPE.
 - For solid spills, carefully sweep or vacuum the material and place it into a suitable disposal container.^[4] Avoid generating dust.^[4]
 - Clean the spill area with a suitable solvent and then wash with soap and water.
 - All materials used for cleanup should be disposed of as hazardous waste.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **4-Phenylisoxazol-5-ol**.

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